

Step-by-step synthesis protocol for 4-(3,4-Dimethylphenoxy)-1H-pyrazole

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Compound of Interest

Compound Name: 4-(3,4-Dimethylphenoxy)-1H-pyrazole

Cat. No.: B11805174

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Part 1: Executive Summary & Strategic Rationale

Target Molecule: 4-(3,4-Dimethylphenoxy)-1H-pyrazole **Primary Application:** Key intermediate for Bruton's Tyrosine Kinase (BTK) inhibitors and agrochemical fungicides.

Synthetic Strategy: The synthesis of 4-aryloxypyrazoles is non-trivial due to the electron-rich nature of the pyrazole ring, which disfavors nucleophilic aromatic substitution (

).^[1] While de novo cyclization of 2-aryloxymalonaldehydes is possible, it suffers from unstable intermediates.^[1]

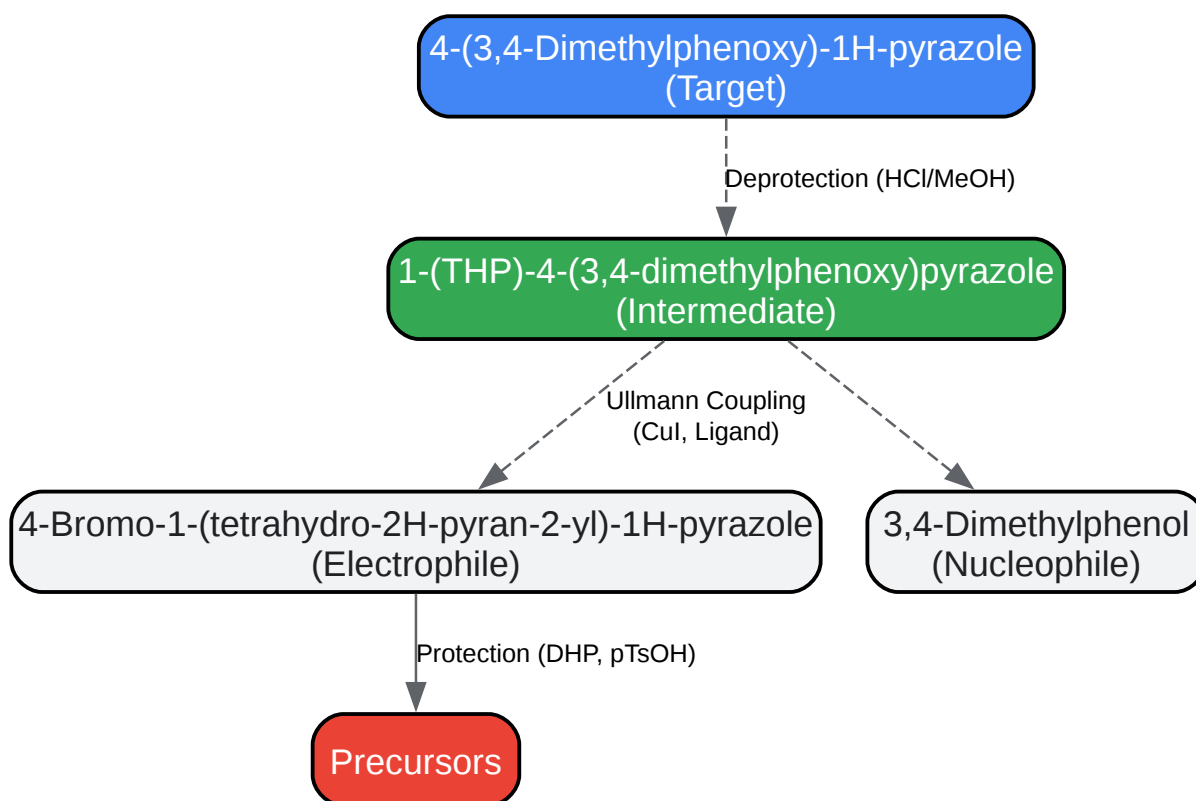
Therefore, this protocol utilizes a Copper-Catalyzed Ullmann-Type Ether Synthesis.^[1] This approach couples a protected 4-bromopyrazole with 3,4-dimethylphenol.^[1] This route is chosen for its scalability, functional group tolerance, and high regioselectivity when the pyrazole nitrogen is appropriately protected.^[1]

Core Workflow:

- Protection: Masking the pyrazole NH with a Tetrahydropyranyl (THP) group to prevent N-arylation.[1]
- Coupling: CuI-catalyzed C-O bond formation using N,N-Dimethylglycine as a ligand.
- Deprotection: Acid-mediated removal of the THP group to yield the free amine.[1]

Part 2: Retrosynthetic Analysis & Pathway Visualization

The following diagram illustrates the strategic disconnection. The critical bond formed is the ether linkage between the pyrazole C4 position and the phenol oxygen.[1]



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Caption: Retrosynthetic disconnection showing the C-O bond formation strategy via Ullmann coupling.

Part 3: Detailed Experimental Protocol

Step 1: Protection of 4-Bromo-1H-pyrazole

Objective: Synthesis of 4-bromo-1-(tetrahydro-2H-pyran-2-yl)-1H-pyrazole.^[1] Rationale: Unprotected pyrazoles undergo competitive N-arylation under Ullmann conditions.^[1] The THP group is orthogonal to the basic coupling conditions and easily removed later.^[1]

Reagents:

- 4-Bromo-1H-pyrazole (1.0 equiv)^[2]
- 3,4-Dihydro-2H-pyran (DHP) (1.5 equiv)
- p-Toluenesulfonic acid monohydrate (p-TsOH) (0.05 equiv)
- Dichloromethane (DCM) (Solvent, 0.5 M)^[1]

Procedure:

- Setup: To a dry round-bottom flask equipped with a magnetic stir bar, add 4-Bromo-1H-pyrazole (14.7 g, 100 mmol) and DCM (200 mL).
- Addition: Add p-TsOH (0.95 g, 5 mmol) followed by the dropwise addition of DHP (12.6 g, 150 mmol) over 10 minutes at room temperature (RT).
- Reaction: Stir the solution at RT for 3 hours. Monitor by TLC (20% EtOAc/Hexane).^[1] The starting material () should disappear, replaced by a higher running spot ().
- Workup: Quench with saturated aqueous NaHCO₃ (100 mL). Separate the organic layer and extract the aqueous layer with DCM (2 x 50 mL).^[1]
- Drying: Dry combined organics over anhydrous Na₂SO₄.

SO

, filter, and concentrate in vacuo.

- Purification: The crude oil is usually sufficiently pure (>95%).^[1] If necessary, pass through a short silica plug eluting with 5% EtOAc/Hexane.^[1]
 - Yield: ~21.5 g (93%) as a colorless oil or low-melting solid.^[1]

Step 2: Ullmann Ether Synthesis (The Critical Step)

Objective: Coupling of the protected pyrazole with 3,4-dimethylphenol.^[1] Mechanism: The reaction proceeds via a catalytic cycle involving oxidative addition of the aryl bromide to a Cu(I)-ligand complex, followed by ligand exchange with the phenoxide, and finally reductive elimination to form the C-O bond.^{[1][3]}

Reagents:

- 4-Bromo-1-(THP)-pyrazole (1.0 equiv)
- 3,4-Dimethylphenol (1.2 equiv)
- Copper(I) Iodide (CuI) (0.1 equiv)
- N,N-Dimethylglycine (Ligand) (0.2 equiv)
- Cesium Carbonate (Cs

CO

) (2.0 equiv)

- 1,4-Dioxane (anhydrous) (0.25 M concentration)

Procedure:

- Degassing: In a pressure vial or Schlenk flask, combine 4-bromo-1-(THP)-pyrazole (2.31 g, 10 mmol), 3,4-dimethylphenol (1.46 g, 12 mmol), CuI (190 mg, 1 mmol), N,N-dimethylglycine (206 mg, 2 mmol), and Cs

CO

(6.5 g, 20 mmol).

- Solvent Addition: Add anhydrous 1,4-dioxane (40 mL).
- Inert Atmosphere: Sparge the mixture with Argon or Nitrogen for 10 minutes, then seal the vessel. Oxygen inhibits the catalytic cycle.[\[1\]](#)
- Heating: Heat the reaction block to 110°C for 16–24 hours.
- Monitoring: Check LC-MS for the mass of the product ($M+H = 273.15$ for the protected species).
- Workup: Cool to RT. Dilute with EtOAc (100 mL) and filter through a pad of Celite to remove inorganic salts. Wash the filter cake with EtOAc.[\[1\]](#)
- Extraction: Wash the filtrate with water (2 x 50 mL) and brine (50 mL). Dry over Na

SO

and concentrate.

- Purification: Flash column chromatography (Silica gel, 0
20% EtOAc in Hexanes).
- Target Yield: 65–75% (approx.[\[1\]](#) 1.9 g).[\[1\]](#)

Step 3: Deprotection

Objective: Removal of the THP group to release the free NH-pyrazole.[\[1\]](#)

Reagents:

- Intermediate from Step 2[\[1\]](#)
- 4M HCl in Dioxane (or concentrated HCl in MeOH)

Procedure:

- Dissolution: Dissolve the coupled intermediate (1.9 g, ~7 mmol) in Methanol (20 mL).
- Acidification: Add concentrated HCl (2 mL) or 4M HCl in Dioxane (5 mL).
- Reaction: Stir at RT for 2 hours. TLC should show the formation of a more polar spot.^[1]
- Neutralization: Concentrate the solvent to ~5 mL. Dilute with water (20 mL) and carefully neutralize with saturated NaHCO₃

until pH

8.

- Isolation: Extract with EtOAc (3 x 30 mL). Dry over Na₂SO₄

and concentrate.

- Final Purification: Recrystallization from EtOAc/Heptane or column chromatography (50% EtOAc/Hexane).

- Final Yield: ~1.1 g (Total yield over 3 steps

50-60%).

Part 4: Analytical Data (Expected)

The following data validates the structure of **4-(3,4-Dimethylphenoxy)-1H-pyrazole**.

Technique	Expected Signal / Value	Interpretation
Mass Spec (ESI+)	m/z 189.1 [M+H]	Consistent with formula C
		H
		N
		O.
1H NMR (DMSO-d6)	12.85 (br s, 1H)	Pyrazole NH (exchangeable).
7.75 (s, 2H)	Pyrazole C3-H and C5-H (equivalent due to tautomerism).	
7.05 (d, J=8.2 Hz, 1H)	Aromatic ring proton (C5' on phenyl).[1]	
6.82 (d, J=2.5 Hz, 1H)	Aromatic ring proton (C2' on phenyl).[1]	
6.75 (dd, J=8.2, 2.5 Hz, 1H)	Aromatic ring proton (C6' on phenyl).[1]	
2.18 (s, 3H), 2.15 (s, 3H)	Two Methyl groups on the phenyl ring.[1]	
Appearance	White to off-white solid	Typical for aryloxypyrazoles.[1]

Part 5: Troubleshooting & Optimization

Problem	Root Cause	Solution
Low Conversion in Step 2	Catalyst poisoning or Oxygen presence. [1]	Ensure rigorous degassing (Argon sparging). [1] Increase CuI loading to 20 mol%. Use fresh Cs CO .
N-Arylation Byproduct	THP group fell off or unprotected SM used. [1]	Ensure Step 1 is complete. [1] If THP is unstable at 110°C, switch to SEM (2-(trimethylsilyl)ethoxymethyl) protection. [1]
Blue/Green Color in Workup	Residual Copper species. [1]	Wash the organic layer with 10% aqueous NH OH or EDTA solution to sequester copper. [1]

Part 6: References

- Ullmann Coupling of Phenols and Pyrazoles:
 - Ma, D., & Cai, Q. (2003).[\[1\]](#) Copper/Amino Acid Catalyzed Cross-Couplings of Aryl and Vinyl Halides with Nucleophiles.[\[1\]](#) Accounts of Chemical Research, 41(11), 1450–1460.[\[1\]](#)
 - Note: This establishes the use of amino acid ligands (like N,N-dimethylglycine) for promoting Cu-catalyzed coupling under milder conditions.[\[1\]](#)
- Synthesis of 4-Phenoxy pyrazoles (BTK Inhibitor Context):
 - Honigberg, L. A., et al. (2010).[\[1\]](#) The selective inhibitor PCI-32765 blocks B cell antigen receptor signaling and responses in malignant B cells.[\[1\]](#) Proceedings of the National Academy of Sciences, 107(29), 13075-13080.[\[1\]](#)

- Note: Describes the biological relevance of the phenoxy-pyrazole scaffold in Ibrutinib.
- General Protocol for Pyrazole Protection/Deprotection:
 - Greene, T. W., & Wuts, P. G. M.[1] Protective Groups in Organic Synthesis. Wiley-Interscience.[1]
 - Note: Standard reference for THP stability and removal conditions.
- Specific Patent Reference (Analogous Structures):
 - US Patent 7,514,444 (2009).[1] Inhibitors of Bruton's Tyrosine Kinase.
 - Note: Details the synthesis of 4-phenoxy-pyrazole intermediates for drug development.

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Sources

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